

# Application Notes and Protocols: Isopropyl Nitrate as a Monopropellant for Propulsion Systems

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## Compound of Interest

Compound Name: *Isopropyl nitrate*

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For Researchers, Scientists, and Propulsion Development Professionals

This document provides a comprehensive overview of **Isopropyl Nitrate** (IPN) for its application as a monopropellant in propulsion systems. It includes detailed information on its chemical and physical properties, decomposition chemistry, performance characteristics, experimental protocols for evaluation, and essential safety and handling procedures.

## Introduction

**Isopropyl Nitrate** (IPN), with the chemical formula  $C_3H_7NO_3$ , is a colorless liquid organic nitrate that has been utilized as a monopropellant, a cetane improver for diesel fuels, and a jet engine starter fuel, where it was known as AVPIN.<sup>[1][2][3]</sup> As a monopropellant, it offers the advantage of a simplified propulsion system design compared to bipropellant systems. Its decomposition can be initiated thermally or catalytically to produce hot gas for generating thrust.<sup>[2][4]</sup> This document outlines the key data, protocols, and safety considerations for researchers working with IPN in a laboratory or developmental setting.

## Properties of Isopropyl Nitrate

IPN is an extremely flammable liquid that burns with a nearly invisible flame.<sup>[1]</sup> It is characterized as a low-sensitivity explosive.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Isopropyl Nitrate**

Property	Value	References
Chemical Formula	<b>C<sub>3</sub>H<sub>7</sub>NO<sub>3</sub></b>	<a href="#">[1]</a>
Molar Mass	105.09 g/mol	<a href="#">[1]</a>
Appearance	Colorless liquid with a pleasant odor	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.036 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	101-102 °C (214-215 °F)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	-82.5 °C (-116.5 °F)	<a href="#">[1]</a>
Flash Point	12 °C (54 °F)	<a href="#">[4]</a>
Vapor Pressure	34.1 mmHg	<a href="#">[5]</a>
Solubility	Insoluble in water, miscible with many organic solvents	<a href="#">[3]</a> <a href="#">[5]</a>

| Detonation Velocity | ~5400 m/s [\[1\]](#) |

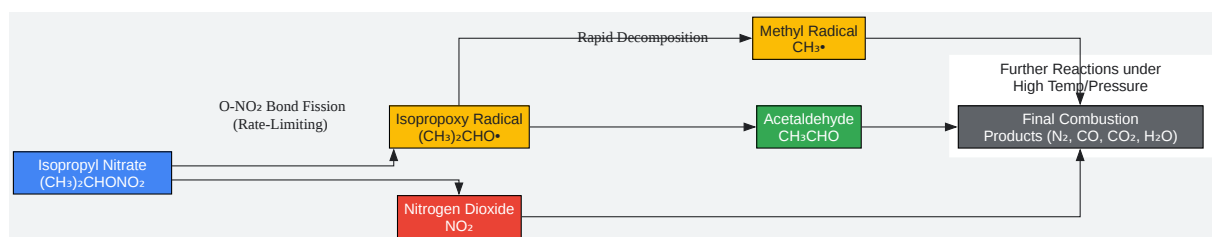
## Decomposition Chemistry and Mechanism

The thermal decomposition of IPN is a critical process for its function as a monopropellant. Studies have shown that the decomposition proceeds through a radical mechanism initiated by the cleavage of the O–NO<sub>2</sub> bond.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) This initial step is the rate-determining step in the overall decomposition process.

The primary decomposition pathway is as follows:

- Initiation: The process begins with the homolytic fission of the weak O–NO<sub>2</sub> bond, forming an isopropoxy radical and nitrogen dioxide.[\[6\]](#)[\[8\]](#)[\[10\]](#)  $(\text{CH}_3)_2\text{CHONO}_2 \rightarrow (\text{CH}_3)_2\text{CHO}\cdot + \text{NO}_2$
- Propagation: The highly unstable isopropoxy radical rapidly decomposes into a methyl radical and acetaldehyde.[\[6\]](#)[\[7\]](#)[\[8\]](#)  $(\text{CH}_3)_2\text{CHO}\cdot \rightarrow \text{CH}_3\cdot + \text{CH}_3\text{CHO}$

The measured yields of the final products—nitrogen dioxide ( $\text{NO}_2$ ), methyl radical ( $\text{CH}_3\bullet$ ), and acetaldehyde ( $\text{CH}_3\text{CHO}$ )—are all nearly unity, confirming this dominant pathway.[6][7][8] Under detonation conditions, these initial products further react to form stable small molecules like  $\text{N}_2$ ,  $\text{CO}$ ,  $\text{CO}_2$ , and  $\text{H}_2\text{O}$ . [11]



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Thermal Decomposition Pathway of **Isopropyl Nitrate**.

## Performance Characteristics

The performance of IPN as a monopropellant is determined by its combustion behavior under various conditions. Key parameters include the linear burning rate and its dependence on pressure.

Table 2: Combustion and Decomposition Characteristics of **Isopropyl Nitrate**

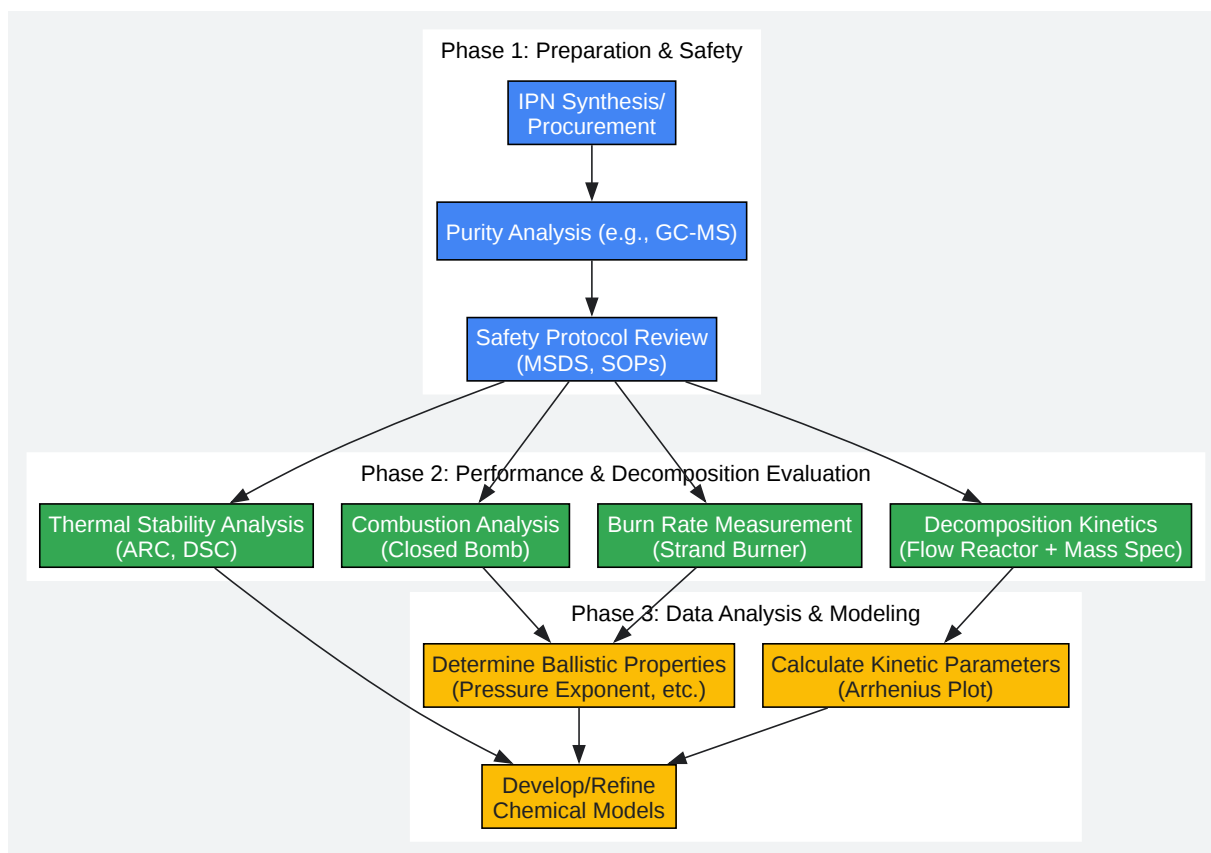
Parameter	Condition	Value	References
Linear Burn Rate	5 mm strand, 1 atm (air)	~0.2 mm/s	[12]
Linear Burn Rate	5 mm strand, 50 bar (air)	~1.6 mm/s	[12]
Pressure Exponent	5 mm strand, >10 bar	1.54	[12]
O-NO <sub>2</sub> Bond Dissociation Energy	Thermal Decomposition	38.2 ± 4.0 kcal/mol	[6][7][8]

| Activation Energy (Ea) | Thermal Decomposition | ~160 kJ/mol [[10][13] |

Studies on the combustion of IPN strands in a quiescent air atmosphere show a two-regime behavior.[12] Up to 10 bar, combustion is dominated by a bipropellant flame with the surrounding air.[12] Above this pressure, a distinct monopropellant flame dominates, leading to a steep increase in the burning rate.[12]

## Experimental Protocols

Evaluating IPN as a monopropellant requires specialized experimental setups. The following protocols outline key procedures for characterization.



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### Experimental Workflow for IPN Monopropellant Characterization.

#### Protocol 1: Thermal Decomposition Kinetics via Low-Pressure Flow Reactor

- Objective: To determine the rate constant and products of IPN thermal decomposition.

- Apparatus: A low-pressure flow reactor coupled with a quadrupole mass spectrometer.[\[6\]](#)[\[8\]](#)
- Methodology:
  - Establish a steady flow of a helium carrier gas through the reactor at a controlled pressure (e.g., 1-12.5 Torr).[\[6\]](#)[\[7\]](#)
  - Heat the reactor to a stable target temperature (e.g., 473–658 K).[\[6\]](#)[\[7\]](#)
  - Introduce a known, low concentration of IPN vapor into the helium flow.
  - Monitor the concentration of the IPN parent molecule and key decomposition products (e.g., NO<sub>2</sub>, CH<sub>3</sub> radicals, acetaldehyde) using the mass spectrometer at the reactor outlet.[\[6\]](#)
  - Vary the reaction time by adjusting the flow velocity or the position of the IPN injector.[\[8\]](#)
  - At lower temperatures (473-565 K), where IPN consumption is minimal, determine the rate constant from the formation kinetics of a primary product like the CH<sub>3</sub> radical.[\[6\]](#)[\[8\]](#)
  - At higher temperatures (563–658 K), determine the first-order rate constant from the decay kinetics of the IPN concentration.[\[6\]](#)[\[8\]](#)
  - Repeat measurements across the full temperature range to determine the Arrhenius parameters (activation energy and pre-exponential factor).

#### Protocol 2: Combustion Characterization via Closed Bomb Test

- Objective: To evaluate the combustion performance of IPN under constant volume conditions.[\[14\]](#)
- Apparatus: A closed bomb, which is a high-pressure resistant, constant-volume container equipped with an ignition system and a pressure sensor.[\[14\]](#)
- Methodology:
  - Prepare the sample of IPN. For liquid propellants, this may involve containing it within a suitable holder inside the bomb.

- Calculate the required charge density and weigh the IPN sample and igniter material.[14]
- Seal the closed bomb and ensure all connections are secure.
- Initiate the ignition system to combust the sample.
- Record the pressure-time (P-t) curve using a high-speed data acquisition system.[14]
- From the P-t curve, determine key combustion parameters such as the maximum pressure ( $P_m$ ) and combustion time (t).[14]
- Analyze the data to calculate other ballistic properties like the impetus (force) and covolume.[14]

### Protocol 3: Linear Burn Rate Measurement via Strand Burner

- Objective: To measure the linear regression rate of IPN at various ambient pressures.[12]
- Apparatus: A high-pressure vessel (strand bomb) with optical access, a sample holder (e.g., quartz tube), an ignition system, a pressure controller, and a high-speed camera.[12]
- Methodology:
  - Fill a quartz tube of a known inner diameter (e.g., 3-9 mm) with liquid IPN to create a propellant strand.[12]
  - Place the strand in the holder inside the pressure vessel.
  - Pressurize the vessel to the desired ambient pressure (e.g., 1-50 bar) with an inert gas like nitrogen or with air.[12]
  - Ignite the surface of the IPN strand using a heated nichrome wire or another suitable igniter. Retract the igniter after ignition is confirmed.[12]
  - Record the combustion process using a high-speed camera, tracking the regression of the liquid surface over time.
  - Analyze the video footage to calculate the linear burning rate ( $r = \Delta L / \Delta t$ ).

- Repeat the experiment at various pressures to establish the relationship between burning rate and pressure, often expressed by Vieille's law ( $r = aP^n$ ), and determine the pressure exponent 'n'.

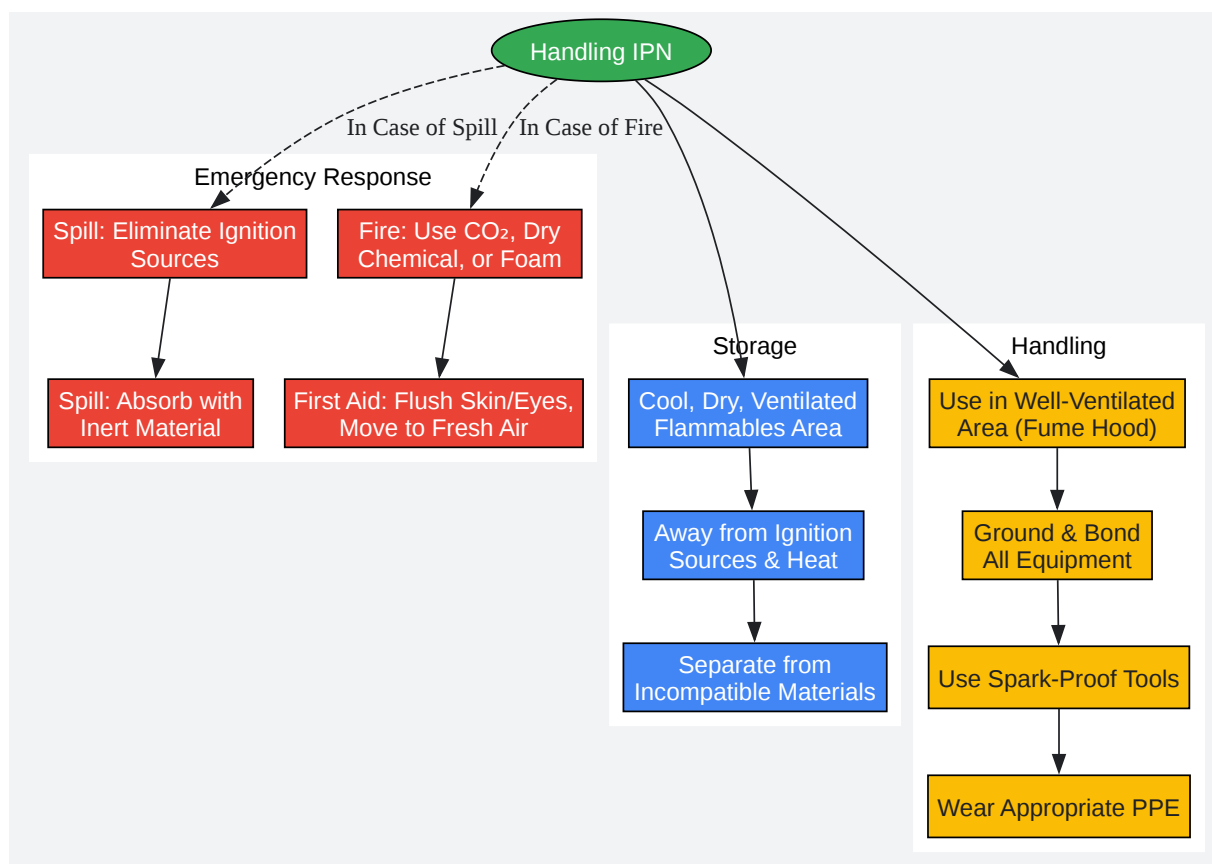
## Safety, Handling, and Storage

IPN is a hazardous material that requires strict safety protocols. It is highly flammable, can form explosive mixtures with air, and may decompose explosively if exposed to heat or fire for prolonged periods.[1][5][15]

- Storage: Store in a cool, dry, well-ventilated, flammables-approved area away from heat, sparks, and ignition sources.[16][17] Keep containers tightly closed and ground/bond them when transferring material.[16] Avoid storage near combustible materials, reducing agents, strong acids, and finely powdered metals.[16]
- Handling: Use in a well-ventilated area or outdoors.[17] All equipment must be grounded and non-sparking tools should be used.[5][15][17] Avoid all personal contact, including inhalation and contact with skin and eyes.[18] Empty containers retain product residue and can be dangerous.[16]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles conforming to EN166 or OSHA regulations.[16][17][18]
  - Skin Protection: Wear chemical-resistant gloves (e.g., PVC) and a chemical apron or other protective clothing to prevent skin exposure.[16][18]
  - Respiratory Protection: If exposure limits are exceeded or ventilation is inadequate, use a full-face respirator with an appropriate cartridge.[16][17]
- Spill Response: ELIMINATE all ignition sources immediately.[5][15] Absorb the spill with dry earth, sand, or other non-combustible material using clean, non-sparking tools and place it in a suitable container for disposal.[5][15] A vapor-suppressing foam may be used to reduce vapors.[5]



- Incompatibilities: IPN is incompatible with strong oxidizing agents, reducing agents, strong acids, finely powdered metals, and Lewis acids (e.g., sulfuric acid, tin(IV) chloride), which can cause violent reactions.[16][18]



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Logical Relationships for Safe Handling of **Isopropyl Nitrate**.

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